

A Comparative Guide to Neuraminidase Inhibitors: NSC-65847 vs. Oseltamivir

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the novel neuraminidase inhibitor **NSC-65847** and the well-established antiviral drug Oseltamivir. The information presented is intended to assist researchers in evaluating these compounds for further investigation and development.

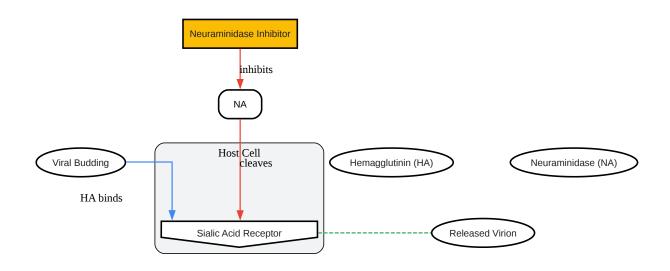
Introduction to Neuraminidase Inhibition

Neuraminidase is a crucial enzyme for the replication and propagation of influenza viruses and certain bacteria, such as Streptococcus pneumoniae. It functions by cleaving sialic acid residues from the surface of infected cells, which allows for the release of newly formed virions. Inhibition of this enzyme is a clinically validated strategy for the treatment of influenza. Oseltamivir (marketed as Tamiflu) is a widely used neuraminidase inhibitor. **NSC-65847** is a more recently identified compound with dual inhibitory activity against both viral and bacterial neuraminidases.[1][2][3]

Signaling Pathway of Neuraminidase Action and Inhibition

The following diagram illustrates the role of neuraminidase in the viral replication cycle and the mechanism of action of its inhibitors.







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References

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